

Thermal Decomposition of Barium Dichromate: A Technical Guide

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Compound of Interest

Compound Name: *Barium dichromate*

Cat. No.: *B084721*

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Executive Summary

This technical guide provides a comprehensive overview of the thermal decomposition of **Barium dichromate** (BaCr_2O_7). While specific quantitative data on the decomposition temperature of **Barium dichromate** is not readily available in published literature, this document outlines the expected decomposition pathway based on the known chemistry of dichromate salts. Furthermore, it presents detailed information on the thermal stability of the primary decomposition product, Barium chromate (BaCrO_4), and provides standardized experimental protocols for determining the thermal decomposition characteristics of such compounds. This guide is intended to be a valuable resource for researchers working with chromium-containing compounds, offering insights into their thermal behavior and the methodologies for their analysis.

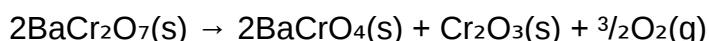
Introduction to Barium Dichromate

Barium dichromate is an inorganic compound with the chemical formula BaCr_2O_7 . It can be synthesized by the reaction of a soluble barium salt with a dichromate salt in an acidic aqueous solution. **Barium dichromate** can also exist in a hydrated form, **Barium dichromate** dihydrate ($\text{BaCr}_2\text{O}_7 \cdot 2\text{H}_2\text{O}$). The thermal stability of dichromate salts can vary significantly depending on the cation. While the thermal decomposition of compounds like ammonium dichromate is well-studied, specific data for **barium dichromate** is sparse.

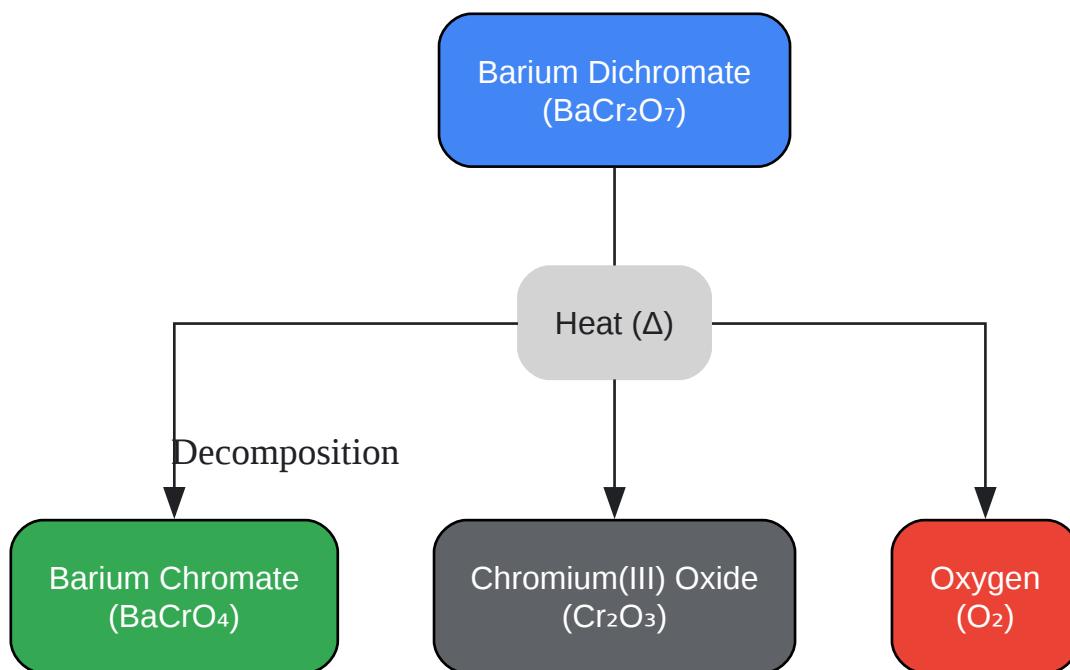
Predicted Thermal Decomposition Pathway

Based on the established thermal behavior of other metal dichromates, the thermal decomposition of **Barium dichromate** is anticipated to proceed via a redox reaction. In this process, the chromium(VI) in the dichromate anion is reduced, and oxygen gas is evolved. The expected solid-state products are Barium chromate (BaCrO_4) and Chromium(III) oxide (Cr_2O_3).

The proposed overall decomposition reaction is:



The decomposition is likely to be a multi-step process, with the initial decomposition temperature being a key parameter for its thermal stability.



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Caption: Predicted thermal decomposition pathway of **Barium dichromate**.

Thermal Stability of Barium Chromate (Decomposition Product)

The primary solid product of **Barium dichromate** decomposition is Barium chromate (BaCrO_4), a yellow, crystalline solid. In contrast to the parent dichromate, the thermal stability of Barium chromate is well-documented and is significantly higher.

Parameter	Value	Atmosphere	Reference
Decomposition Onset	~800 - 900 °C	Not specified	[1]
Melting Point / Decomposition	1400 °C	Not specified	[2]
Stability up to	1400 °C	Air	[1]

In a vacuum, the decomposition of Barium chromate is more complex, proceeding in a two-stage reaction to form Barium chromite (BaCr_2O_4) and a mixed-valence barium chromium oxide[\[1\]](#).

Experimental Protocol for Determining Thermal Decomposition Temperature

To ascertain the precise thermal decomposition temperature and profile of **Barium dichromate**, a standard methodology involving Thermogravimetric Analysis (TGA) and Differential Thermal Analysis (DTA) or Differential Scanning Calorimetry (DSC) should be employed.

Principle

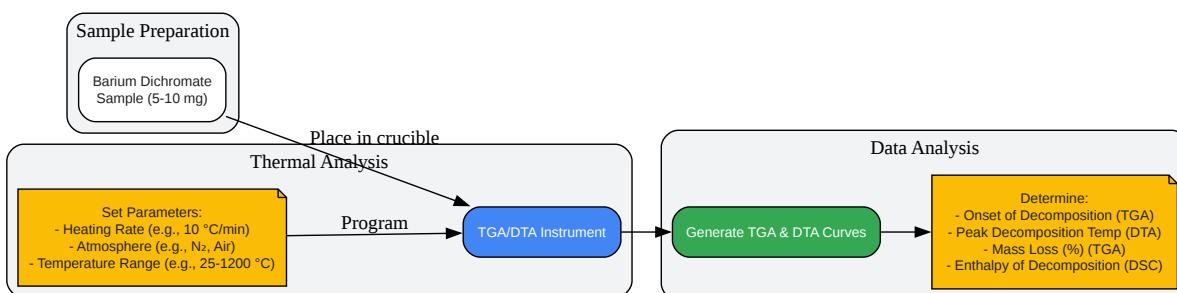
- Thermogravimetric Analysis (TGA): This technique measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere. A mass loss indicates a decomposition or dehydration event.
- Differential Thermal Analysis (DTA): This method measures the temperature difference between a sample and an inert reference material as a function of temperature. It detects exothermic and endothermic events, such as phase transitions and decomposition reactions.
- Differential Scanning Calorimetry (DSC): This technique measures the heat flow to or from a sample compared to a reference as a function of temperature or time. It provides quantitative

information about the enthalpy of transitions.

Instrumentation and General Procedure

A simultaneous TGA/DTA or TGA/DSC instrument is ideal for this analysis.

Experimental Workflow:



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Caption: Experimental workflow for TGA/DTA analysis.

Key Parameters to Control and Report

- Sample Mass: Typically 5-10 mg.
- Heating Rate: A common rate is 10 °C/min. Different heating rates can be used to study the kinetics of decomposition.
- Atmosphere: An inert atmosphere (e.g., nitrogen, argon) is crucial to study the intrinsic thermal decomposition without oxidation from the air. An oxidizing atmosphere (air or oxygen) can also be used for comparison.
- Flow Rate of Purge Gas: A consistent flow rate (e.g., 50 mL/min) should be maintained.

- Crucible Material: Alumina or platinum crucibles are commonly used.
- Temperature Range: A wide range, for instance, from room temperature to 1200 °C, would likely encompass the decomposition of **Barium dichromate** and potentially the initial decomposition of the resulting Barium chromate.

Conclusion

While the precise thermal decomposition temperature of **Barium dichromate** remains to be definitively established through experimental data in readily accessible literature, a scientifically sound prediction of its decomposition pathway can be made. The decomposition is expected to yield the highly stable Barium chromate, along with Chromium(III) oxide and oxygen. For researchers requiring this specific data point, the application of standard thermal analysis techniques such as TGA and DTA is necessary. The experimental protocols outlined in this guide provide a robust framework for such an investigation. A thorough thermal characterization will be invaluable for the safe handling, storage, and application of **Barium dichromate** in various scientific and industrial fields.

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References

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- 2. chembk.com [chembk.com]
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